

safety, handling, and storage precautions for tetrabutylammonium (dihydrogen trifluoride)

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Compound of Interest

Compound Name: *Tetrabutylammonium (dihydrogen trifluoride)*

Cat. No.: *B1339579*

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An In-depth Technical Guide to the Safety, Handling, and Storage of **Tetrabutylammonium (dihydrogen trifluoride)**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and storage information for **tetrabutylammonium (dihydrogen trifluoride)**, a quaternary ammonium salt used as a reagent in various chemical reactions.[1] Due to its hazardous nature, strict adherence to safety protocols is essential.

Chemical Identification

Identifier	Value
Chemical Name	Tetrabutylammonium (dihydrogen trifluoride)
Synonyms	Tetra-n-butylammonium dihydrogentrifluoride
CAS Number	99337-56-1
Molecular Formula	C16H38F3N
Molecular Weight	301.48 g/mol [2]

Hazard Identification


Tetrabutylammonium (dihydrogen trifluoride) is a hazardous substance that poses significant risks upon exposure.

GHS Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[3]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[3]
Skin Corrosion/Irritation	Sub-category 1C	H314: Causes severe skin burns and eye damage[3]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage[3]

Signal Word: Danger[3]

Hazard Pictograms:

alt text

Physical and Chemical Properties

Property	Value
Physical State	Liquid
Appearance	Colorless to light orange to yellow clear liquid
Solubility	Soluble in dichloromethane
Stability	Stable under normal conditions[3]
Conditions to Avoid	Exposure to air[3]
Incompatible Materials	Oxidizing agents[3]
Hazardous Decomposition Products	Carbon monoxide, Carbon dioxide (CO2)[3]

Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **tetrabutylammonium (dihydrogen trifluoride)**.

Safe Handling

- Engineering Controls: Handle in a well-ventilated area, preferably in a laboratory fume hood.
[4] Ensure eyewash stations and safety showers are readily accessible.
- Personal Protective Equipment (PPE): Wear appropriate PPE as detailed in Section 5.
- General Hygiene: Avoid contact with skin, eyes, and clothing.[3] Wash hands and face thoroughly after handling.[3] Do not eat, drink, or smoke when using this product.

Storage

- Container: Keep the container tightly closed.[3]
- Conditions: Store in a cool, shaded, and locked-up area.[3] It is recommended to store at a temperature below 15°C.
- Inert Atmosphere: Store under an inert gas as the product is air sensitive.

Personal Protective Equipment (PPE)

A comprehensive PPE program is mandatory when handling this chemical.

Protection Type	Specification
Eye/Face Protection	Tight-sealing safety goggles or a face shield.[4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). [4] Wear a lab coat or other protective clothing to prevent skin contact.[4]
Respiratory Protection	If vapors or mists are generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3][4] A gas mask or self-contained breathing apparatus may be necessary.[3]

First Aid Measures

Immediate medical attention is required for any exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air and keep them comfortable for breathing. Immediately call a POISON CENTER or doctor.[3]
Skin Contact	Immediately take off all contaminated clothing. Rinse the skin with plenty of water.[3] If skin irritation occurs, seek medical advice.[4] Wash contaminated clothing before reuse.[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[3]
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor. [3]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Evacuate non-essential personnel. Wear suitable protective equipment.[\[3\]](#)
- Environmental Precautions: Prevent the product from entering drains.[\[3\]](#)
- Cleanup: For minor spills, carefully sweep or shovel the material into a suitable, labeled container for disposal, avoiding dust creation.[\[4\]](#) For larger spills, collect as much of the spill as possible with a suitable absorbent material.[\[3\]](#)

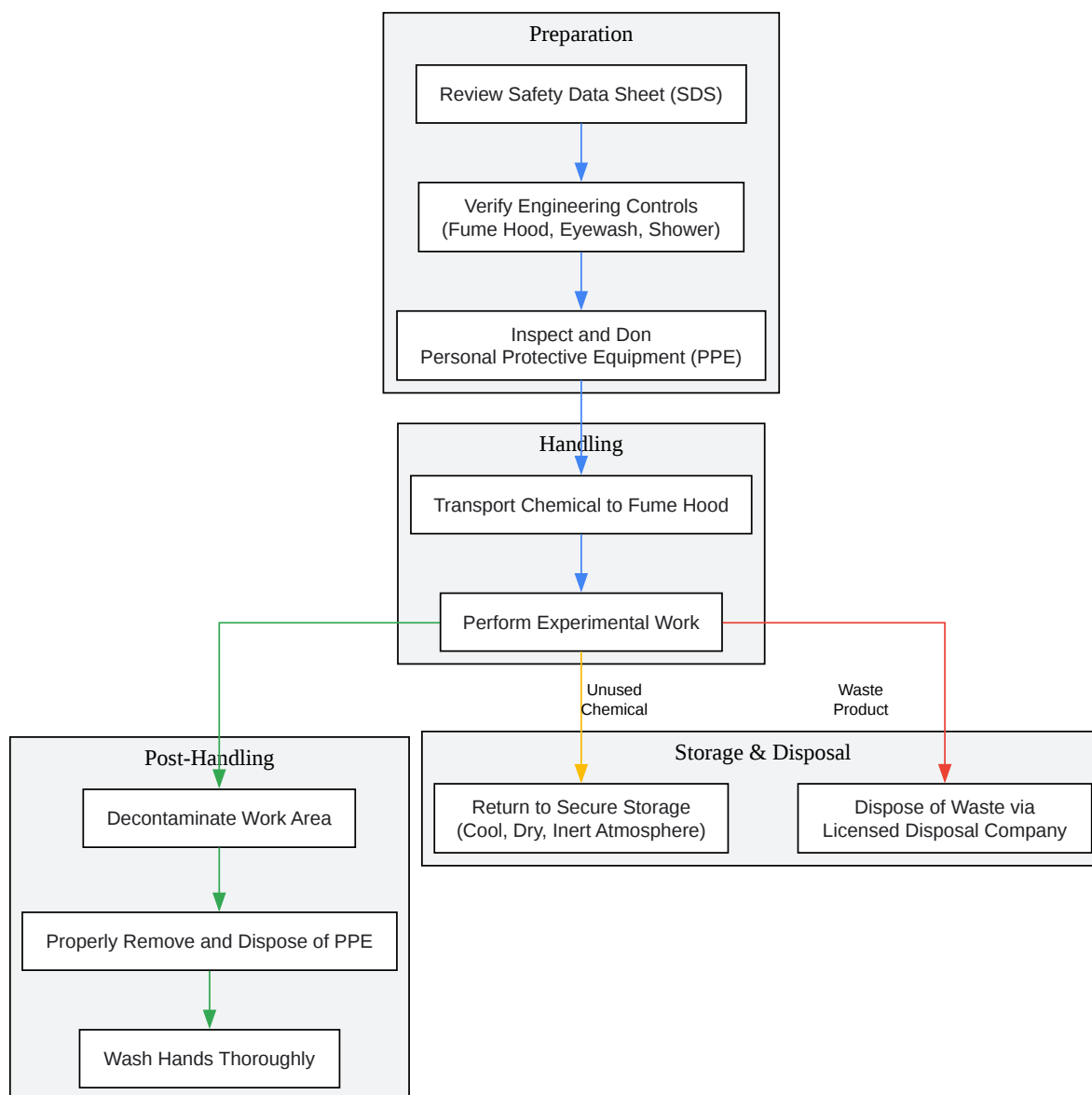
Disposal Considerations

Disposal of **tetrabutylammonium (dihydrogen trifluoride)** and its containers must be handled with care.

- Product Disposal: Entrust disposal to a licensed waste disposal company.[\[3\]](#) Disposal must be in accordance with local, regional, and national regulations.[\[4\]](#)
- Container Disposal: Before disposing of the used container, remove the contents completely.[\[3\]](#)

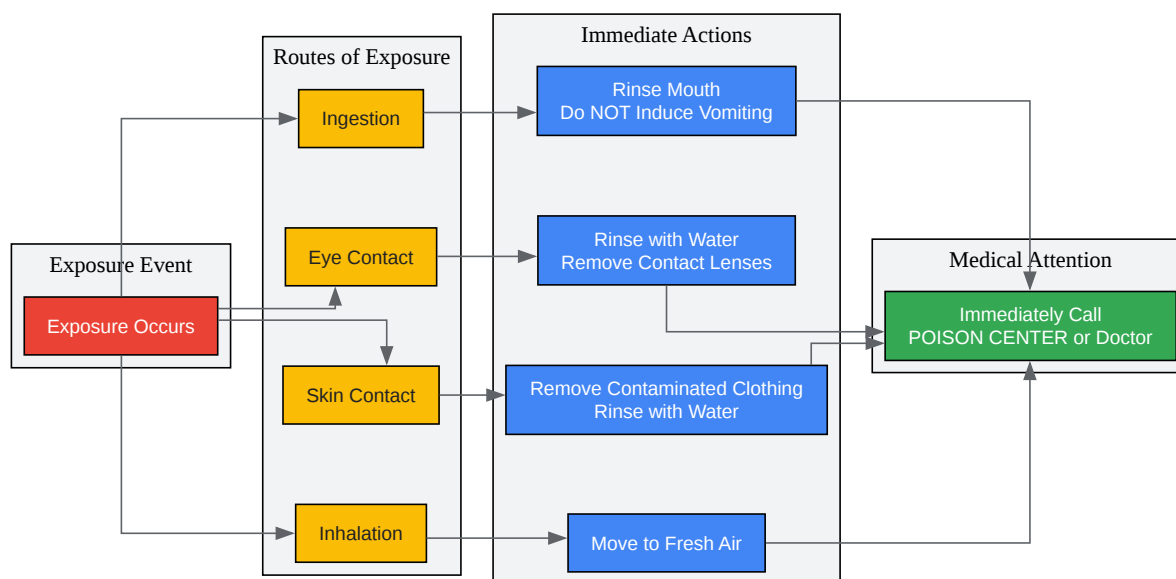
Experimental Workflows and Logical Relationships

The following diagrams illustrate key safety and response workflows.



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Caption: Safe Handling Workflow for **Tetrabutylammonium (dihydrogen trifluoride)**.



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Caption: Emergency Response Protocol for Exposure Incidents.

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